

managing the reactivity of (2S,3S)-1,4-Dichlorobutane-diol Sulfate

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Compound of Interest

Compound Name: (2S,3S)-1,4-Dichlorobutane-diol
Sulfate

Cat. No.: B017382

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Technical Support Center: (2S,3S)-1,4-Dichlorobutane-diol Sulfate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **(2S,3S)-1,4-Dichlorobutane-diol Sulfate**. This guide is designed to help manage the reactivity of this compound and address common issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is (2S,3S)-1,4-Dichlorobutane-diol Sulfate and what is it used for?

(2S,3S)-1,4-Dichlorobutane-diol Sulfate is a cyclic sulfate. Cyclic sulfates are potent bifunctional alkylating agents. Due to the strained ring and the presence of the strongly electron-withdrawing sulfate group, the carbon atoms of the ring are highly electrophilic and susceptible to nucleophilic attack. This reactivity makes them valuable intermediates in organic synthesis, particularly for the introduction of a 1,4-disubstituted butane-2,3-diol moiety. The presence of chlorine atoms can influence the reactivity and provide sites for further chemical modification. It is often used in the synthesis of pharmaceutical intermediates and other complex organic molecules.

Q2: How should I properly store and handle (2S,3S)-1,4-Dichlorobutane-diol Sulfate?

Due to its high reactivity and sensitivity to moisture, proper storage and handling are crucial.

Parameter	Recommendation	Rationale
Temperature	Store at -20°C.[1]	Low temperatures minimize decomposition and unwanted side reactions.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen).	The compound is sensitive to moisture, which can lead to hydrolysis of the cyclic sulfate.
Handling	Handle in a fume hood using appropriate personal protective equipment (PPE), including gloves and safety glasses. Avoid inhalation of dust and contact with skin.	As a reactive alkylating agent, it is potentially hazardous.
Dispensing	Use dry glassware and syringes. If transferring from a larger container, do so under a stream of inert gas.	To prevent exposure to atmospheric moisture.

Q3: What are the expected products of a reaction between **(2S,3S)-1,4-Dichlorobutane-diol Sulfate** and a nucleophile?

The primary reaction is a nucleophilic ring-opening of the cyclic sulfate. A nucleophile will attack one of the electrophilic carbon atoms of the butane backbone, leading to the opening of the five-membered ring. This results in a sulfate monoester, which can be subsequently hydrolyzed to afford the corresponding diol derivative. The reaction is expected to proceed with inversion of stereochemistry at the site of nucleophilic attack.

Troubleshooting Guide

Issue 1: No or Low Conversion of Starting Material

If you observe a lack of reactivity or incomplete conversion of your starting material, consider the following potential causes and solutions.

Potential Cause	Suggested Solution
Insufficiently Nucleophilic Reagent	The chosen nucleophile may not be strong enough to open the cyclic sulfate ring under the current conditions. Consider using a stronger nucleophile or adding a catalyst. For example, if using a neutral nucleophile, deprotonation to its conjugate base will increase its nucleophilicity.
Low Reaction Temperature	While low temperatures are important for storage, the reaction itself may require thermal energy to overcome the activation barrier. Gradually and carefully increase the reaction temperature while monitoring for product formation and decomposition.
Solvent Effects	The choice of solvent can significantly impact the reaction rate. Polar aprotic solvents like DMF, DMSO, or acetonitrile are generally preferred for nucleophilic substitution reactions as they can solvate the cation of the nucleophilic salt without strongly solvating the nucleophile, thus enhancing its reactivity.
Poor Solubility	If the starting material or nucleophile has poor solubility in the chosen solvent, the reaction will be slow. Try a different solvent or a co-solvent system to improve solubility.

Issue 2: Formation of Multiple Products or Unexpected Byproducts

The formation of multiple products can complicate purification and reduce the yield of the desired compound.

Potential Cause	Suggested Solution
Reaction at Chlorine Centers	Strong nucleophiles or prolonged reaction times at elevated temperatures may lead to substitution of the chlorine atoms in addition to the ring-opening of the cyclic sulfate. Use milder reaction conditions (lower temperature, shorter reaction time) or a less aggressive nucleophile if chemoselectivity is an issue.
Elimination Reactions	If the nucleophile is also a strong base, elimination reactions can compete with the desired substitution, leading to the formation of unsaturated byproducts. Consider using a less basic nucleophile.
Hydrolysis of the Cyclic Sulfate	The presence of water in the reaction mixture will lead to the hydrolysis of the starting material, forming (2S,3S)-1,4-dichlorobutane-2,3-diol. Ensure all reagents and solvents are rigorously dried and the reaction is performed under an inert atmosphere.
Epoxide Formation	Under certain basic conditions, intramolecular cyclization could occur to form an epoxide, which can then be opened by a nucleophile, leading to a mixture of regioisomers. Careful control of pH and reaction conditions is necessary.

Experimental Protocols

General Protocol for Nucleophilic Ring-Opening

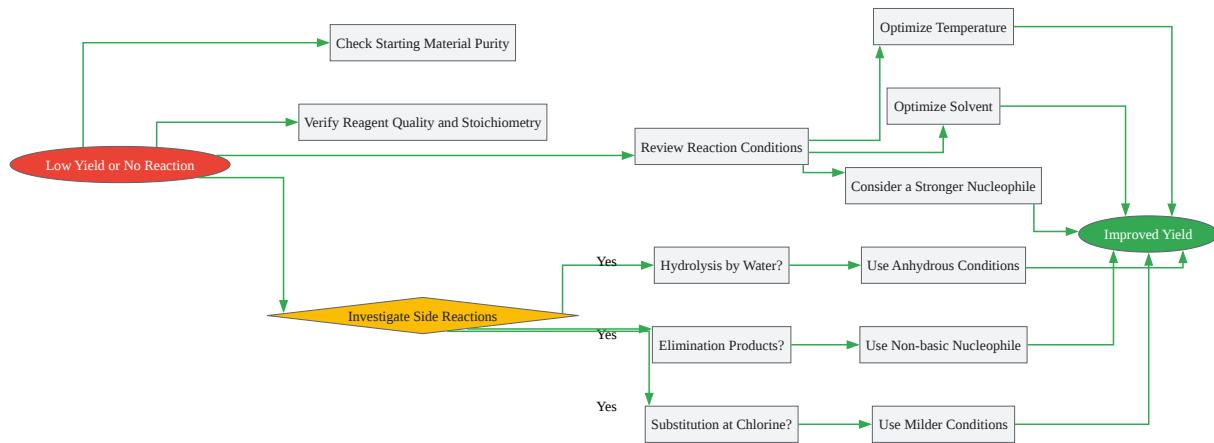
This is a general guideline; specific conditions will need to be optimized for each nucleophile.

- Preparation: Dry all glassware in an oven at >100°C for several hours and allow to cool under a stream of dry inert gas (argon or nitrogen).

- Reaction Setup: To a flame-dried round-bottom flask equipped with a magnetic stir bar and under a positive pressure of inert gas, add **(2S,3S)-1,4-Dichlorobutane-diol Sulfate**.
- Solvent and Nucleophile Addition: Add the appropriate anhydrous solvent (e.g., DMF, acetonitrile) via syringe. Add the nucleophile (typically 1.0 to 1.2 equivalents) to the stirred solution at the desired starting temperature (e.g., 0°C or room temperature).
- Reaction Monitoring: Monitor the progress of the reaction by a suitable analytical technique such as Thin Layer Chromatography (TLC), Gas Chromatography (GC), or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup: Once the reaction is complete, quench the reaction mixture appropriately (e.g., by pouring into water or a saturated aqueous solution of ammonium chloride).
- Extraction and Purification: Extract the product with a suitable organic solvent. Wash the combined organic layers, dry over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure. Purify the crude product by an appropriate method such as column chromatography or recrystallization.

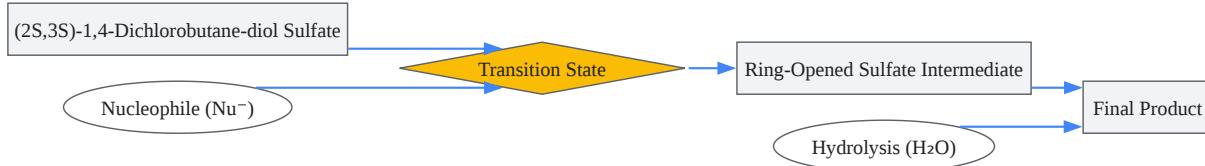
Visualizations

Logical Troubleshooting Workflow for Low Yield

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Caption: Troubleshooting workflow for low reaction yield.

Reaction Pathway: Nucleophilic Ring Opening



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Caption: General pathway for nucleophilic ring opening.

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References

- 1. (2S,3S)-1,4-Dichlorobutane-diol Sulfate [biogen.es]
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